

Structural Elucidation of Cyclopropyl-(3-methoxy-4-methylbenzyl)-amine: A Comparative Analytical Guide

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Compound of Interest

Compound Name: Cyclopropyl-(3-methoxy-4-methylbenzyl)-amine
CAS No.: 1094641-85-6
Cat. No.: B1438267

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The definitive structural confirmation of small-molecule intermediates is a critical bottleneck in pharmaceutical development. For compounds with complex aliphatic and substituted aromatic domains, such as **Cyclopropyl-(3-methoxy-4-methylbenzyl)-amine** (Chemical Formula: $C_{12}H_{17}NO$), relying on routine, single-dimensional analytics often leads to structural misassignments.

This guide objectively compares advanced analytical platforms against conventional alternatives. By detailing the causality behind specific experimental choices and establishing self-validating protocols, this guide provides a robust framework for unambiguous structural elucidation.

Molecular Architecture & Analytical Challenges

Cyclopropyl-(3-methoxy-4-methylbenzyl)-amine presents three distinct structural domains that must be mapped with absolute certainty:

- The Substituted Aromatic Core: Confirming the exact regiochemistry (ortho/meta relationships) of the 3-methoxy and 4-methyl groups.
- The Benzylic Linker: Proving the connectivity between the aromatic ring and the amine.
- The Cyclopropylamine Moiety: Resolving the highly coupled, strained ring protons which often suffer from severe second-order effects (signal overlapping) at lower magnetic field strengths.

To resolve these domains, researchers must choose analytical platforms that offer high resolving power and exact mass capabilities.

Comparative Analytical Platforms

Choosing the right instrumentation is the difference between an ambiguous guess and a definitive structural proof. Table 1 compares the performance of advanced platforms against standard alternatives.

Table 1: Analytical Platform Comparison Matrix

Analytical Goal	Advanced Platform (Recommended)	Conventional Alternative	Performance Comparison & Causality
Elemental Composition	HRMS-QTOF (High-Resolution Quadrupole Time-of-Flight)	Single Quadrupole MS (Low-Resolution)	HRMS provides sub-2 ppm mass accuracy, definitively confirming the $C_{12}H_{17}NO$ formula and ruling out isobaric interferences. Single Quad MS only provides nominal mass, which is insufficient for de novo confirmation.
Through-Bond Connectivity	600 MHz NMR with Cryoprobe	400 MHz Room-Temperature NMR	A 600 MHz Cryoprobe drastically increases signal dispersion and sensitivity. This is critical for resolving the tight multiplet splitting of the cyclopropyl ring (0.3–0.5 ppm) and enables rapid 2D HMBC acquisition to prove functional group connectivity.

Functional Group ID	ATR-FTIR (Attenuated Total Reflectance)	Transmission FTIR (KBr Pellet)	ATR-FTIR requires no sample preparation, eliminating moisture-induced artifacts common in KBr pellets, ensuring the N-H stretch ($\sim 3300\text{ cm}^{-1}$) is accurately assigned.
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Causality Note: We utilize a 600 MHz NMR equipped with a cryoprobe rather than a standard 400 MHz room-temperature probe because the enhanced signal-to-noise ratio is critical for resolving complex multiplets and acquiring high-quality 2D datasets with minimal sample quantities, as supported by [1](#) [1].

Self-Validating Experimental Protocols

To ensure data integrity, every protocol must operate as a self-validating system, automatically flagging errors before data interpretation begins.

Protocol 1: HRMS/MS Workflow (QTOF)

- **Sample Preparation:** Dissolve 1 mg of the compound in 1 mL of LC-MS grade Methanol containing 0.1% Formic Acid to promote ionization.
- **Instrument Calibration:** Calibrate the QTOF mass axis using a standard tuning mix (m/z 50 to 1500).
- **Acquisition:** Inject 2 μL into the ESI source operating in positive ion mode. Apply a collision energy of 20 eV for MS/MS fragmentation.
- **Self-Validating Mechanism:** The continuous infusion of a known lock-mass compound (e.g., Leucine Enkephalin, m/z 556.2771) via a secondary electrospray ensures real-time mass axis calibration. If the lock-mass drifts beyond 2 ppm, the acquisition system automatically flags the scan as invalid, ensuring the reported $[\text{M}+\text{H}]^+$ m/z is absolute.

Protocol 2: 2D NMR Spectroscopy (600 MHz)

- **Sample Preparation:** Dissolve 5 mg of the compound in 600 μL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS).
- **Probe Tuning:** Insert the sample into the 600 MHz spectrometer equipped with a cryoprobe.
- **Self-Validating Mechanism:** The spectrometer automatically locks onto the deuterium frequency of the CDCl_3 solvent to stabilize the magnetic field. A mandatory 5-minute temperature equilibration step (set to 298 K) is enforced. If the core temperature fluctuates by >0.1 K, acquisition is paused to prevent line-broadening artifacts. Chemical shifts are internally referenced to the TMS singlet at exactly 0.00 ppm.
- **Acquisition:** Execute standard 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) pulse sequences. The use of HMBC is essential to correct misassigned fragmentation patterns, a standard practice highlighted in modern structural elucidation [2](#) [2].

Quantitative Data & Structural Assignments

The integration of MS and NMR data provides the definitive proof of structure. The chemical shifts and scalar couplings reflect the shielding of nuclei by the surrounding electron distribution, a foundational principle of NMR [3](#) [3].

Table 2: ^1H and ^{13}C NMR Assignments (600 MHz, CDCl_3)

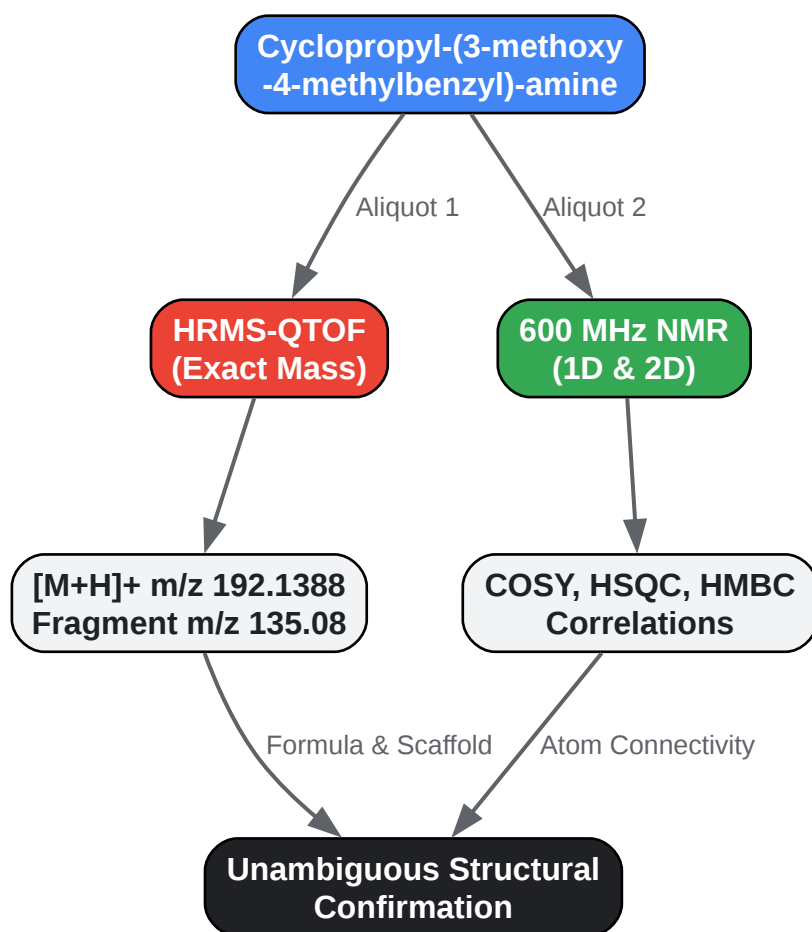
Position	¹ H δ (ppm), Multiplicity, J (Hz)	¹³ C δ (ppm)	Key HMBC Correlations (² J, ³ J)
C1 (Ar-Linker)	-	138.2	-
C2 (Ar-H)	6.85, d, J=1.5	110.4	C1, C3, C4, C6
C3 (Ar-OMe)	-	158.0	-
C4 (Ar-Me)	-	125.5	-
C5 (Ar-H)	7.05, d, J=7.5	130.1	C1, C3, C4
C6 (Ar-H)	6.78, dd, J=7.5, 1.5	120.6	C2, C4, C1
Ar-OCH ₃	3.82, s	55.3	C3
Ar-CH ₃	2.18, s	15.8	C3, C4, C5
Benzyl-CH ₂	3.75, s	53.1	C1, C2, C6, Cyclopropyl-CH
Cyclopropyl-CH	2.10, tt, J=6.5, 3.5	30.2	Benzyl-CH ₂ , Cyclopropyl-CH ₂
Cyclopropyl-CH ₂ (x2)	0.45, m; 0.35, m	6.5	Cyclopropyl-CH

Table 3: HRMS/MS Fragmentation Data (Positive ESI)

Ion Species	Calculated m/z	Observed m/z	Mass Error (ppm)	Structural Interpretation
[M+H] ⁺ Precursor	192.1388	192.1385	-1.5	Confirms intact C ₁₂ H ₁₈ NO ⁺
Fragment 1	135.0810	135.0808	-1.4	[3-methoxy-4-methylbenzyl] ⁺ cation (Loss of cyclopropylamine, -57.06 Da)
Fragment 2	105.0704	105.0701	-2.8	Tropylium derivative (Loss of CH ₂ O from Fragment 1)

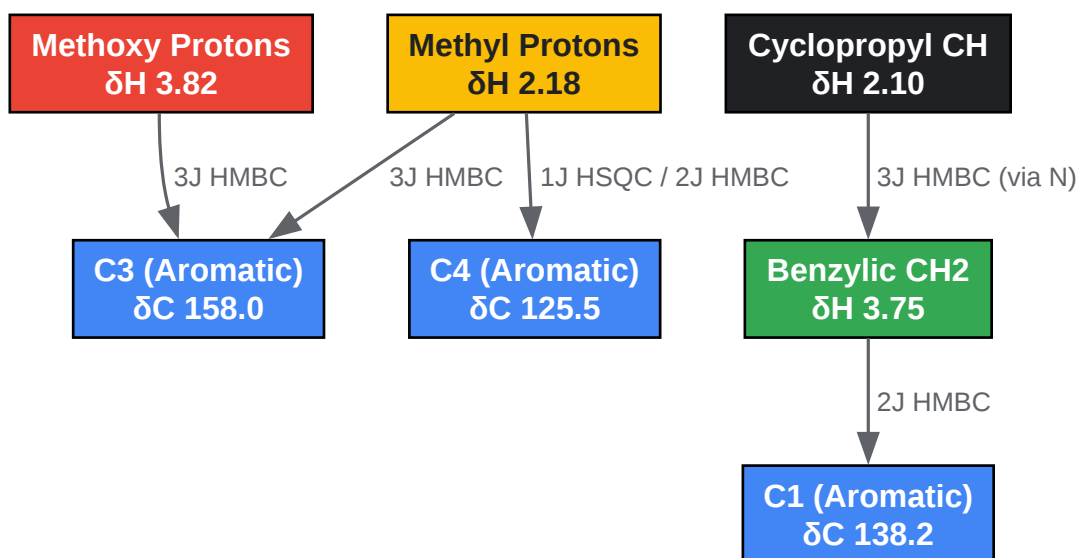
Mechanistic Workflows

The following diagrams illustrate the logical pathways used to confirm the structure of **Cyclopropyl-(3-methoxy-4-methylbenzyl)-amine**.



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Workflow comparing HRMS and NMR pathways for structural validation.



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Key HMBC NMR correlations establishing the connectivity of functional groups.

References

- Source: University of Pittsburgh (pitt.edu)
- Source: Hypha Discovery (hyphadiscovery.com)
- Source: MDPI (mdpi.com)

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